

Titanium(IV) Nitrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *titanium(IV) nitrate*

Cat. No.: *B1173588*

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Abstract

This technical guide provides an in-depth overview of **titanium(IV) nitrate**, also known as titanium tetranitrate, a highly reactive inorganic compound with significant applications in chemical synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development and related fields. It covers the compound's core identifiers, physicochemical properties, detailed experimental protocols for its synthesis, and its applications as a catalyst and a precursor to advanced materials. Safety protocols and handling procedures are also discussed.

Introduction

Titanium(IV) nitrate, $\text{Ti}(\text{NO}_3)_4$, is a volatile, colorless, and diamagnetic solid.^[1] It stands out as an unusual example of a binary transition metal nitrate due to its volatility.^[1] Its high reactivity makes it a potent nitrating agent and a versatile precursor for the synthesis of high-purity titanium dioxide and other titanium-based materials.^{[2][3]} For professionals in drug development and organic synthesis, **titanium(IV) nitrate** serves as an effective catalyst for reactions such as esterification and polymerization.^{[3][4]} This guide consolidates the technical data, experimental procedures, and logical workflows associated with **titanium(IV) nitrate** to facilitate its effective and safe utilization in a research and development setting.

Compound Identification and Properties

Accurate identification and understanding of the physicochemical properties of **titanium(IV) nitrate** are crucial for its application. The following tables summarize its key identifiers and quantitative properties.

Chemical Identifiers

Identifier Type	Value
CAS Number	12372-56-4[1]
Common Synonyms	Titanium tetranitrate, Tetranitratotitanium[1]
Molecular Formula	Ti(NO ₃) ₄ or N ₄ O ₁₂ Ti
PubChem CID	139314[1]
ChemSpider ID	8123716[1]
ECHA InfoCard	100.222.601[1]
InChI	InChI=1S/4NO3.Ti/c42-1(3)4;/q4-1;+4[1]
Canonical SMILES	O=--INVALID-LINK--O--INVALID-LINK-- =O">Ti(O--INVALID-LINK--=O)O--INVALID- LINK--=O[1]

Physicochemical Properties

Property	Value
Molar Mass	295.8866 g/mol [1]
Appearance	Colorless, white volatile solid[1]
Density	2.192 g/cm ³ [1]
Melting Point	58 °C (331 K)[1]
Boiling Point	Decomposes before boiling[1]
Solubility	Reacts with water. Soluble in nonpolar solvents (e.g., CCl ₄ , SiCl ₄).[1]
Crystal Structure	Monoclinic[1]
Space Group	P2 ₁ /c[1]
Coordination Geometry	8 (flattened tetrahedral)[1]

Experimental Protocols

The synthesis of anhydrous **titanium(IV) nitrate** requires stringent anhydrous conditions due to its high reactivity with water. The primary and most effective method involves the nitration of titanium(IV) chloride.

Synthesis of Anhydrous Titanium(IV) Nitrate

This protocol describes the synthesis of anhydrous **titanium(IV) nitrate** from titanium(IV) chloride and dinitrogen pentoxide.

Reaction: $\text{TiCl}_4 + 4 \text{N}_2\text{O}_5 \rightarrow \text{Ti}(\text{NO}_3)_4 + 4 \text{ClNO}_2$ [1]

Materials and Equipment:

- Titanium(IV) chloride (TiCl₄), freshly distilled
- Dinitrogen pentoxide (N₂O₅)
- Carbon tetrachloride (CCl₄), anhydrous

- Two-neck round-bottom flask
- Dropping funnel
- Reflux condenser with a drying tube (P_2O_5 or $CaCl_2$)
- Magnetic stirrer and stir bar
- Schlenk line or inert atmosphere setup (Argon or Nitrogen)
- Vacuum distillation apparatus
- Dry ice/acetone bath

Procedure:

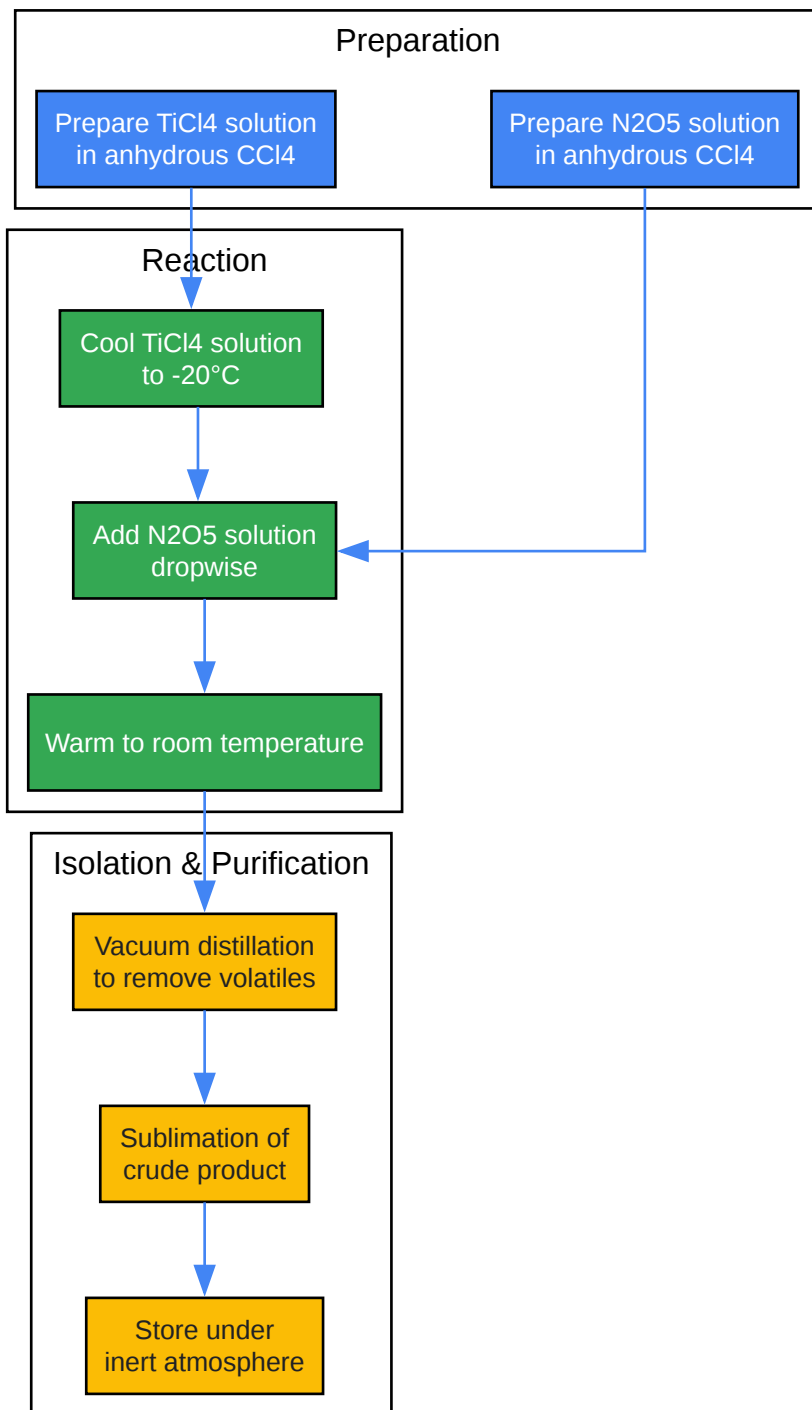
- Setup: Assemble the two-neck flask, dropping funnel, and reflux condenser under an inert atmosphere. Ensure all glassware is rigorously dried.
- Reactant Preparation: Prepare a solution of titanium(IV) chloride in anhydrous carbon tetrachloride in the reaction flask. Cool the flask to $-20\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
- Addition of Nitrating Agent: Prepare a solution of dinitrogen pentoxide in anhydrous carbon tetrachloride and place it in the dropping funnel.
- Reaction: Add the N_2O_5 solution dropwise to the cooled and stirring $TiCl_4$ solution. A precipitate will form as the addition proceeds. Maintain the temperature below $0\text{ }^{\circ}\text{C}$ throughout the addition.
- Warm-up and Dissolution: After the addition is complete, allow the mixture to slowly warm to room temperature. The precipitate will dissolve, accompanied by the evolution of gas (nitrosyl chloride, $NOCl$, and nitrogen dioxide from the $ClNO_2$ byproduct). Control any vigorous bubbling by intermittent cooling.
- Isolation: Once the reaction is complete (the precipitate is fully dissolved), remove the volatile components (solvent and byproducts) by vacuum distillation.

- Purification: The resulting white solid residue of **titanium(IV) nitrate** can be further purified by sublimation under high vacuum.
- Storage: Store the final product in a tightly sealed container under an inert atmosphere, as it is highly hygroscopic.

Diagrams and Workflows

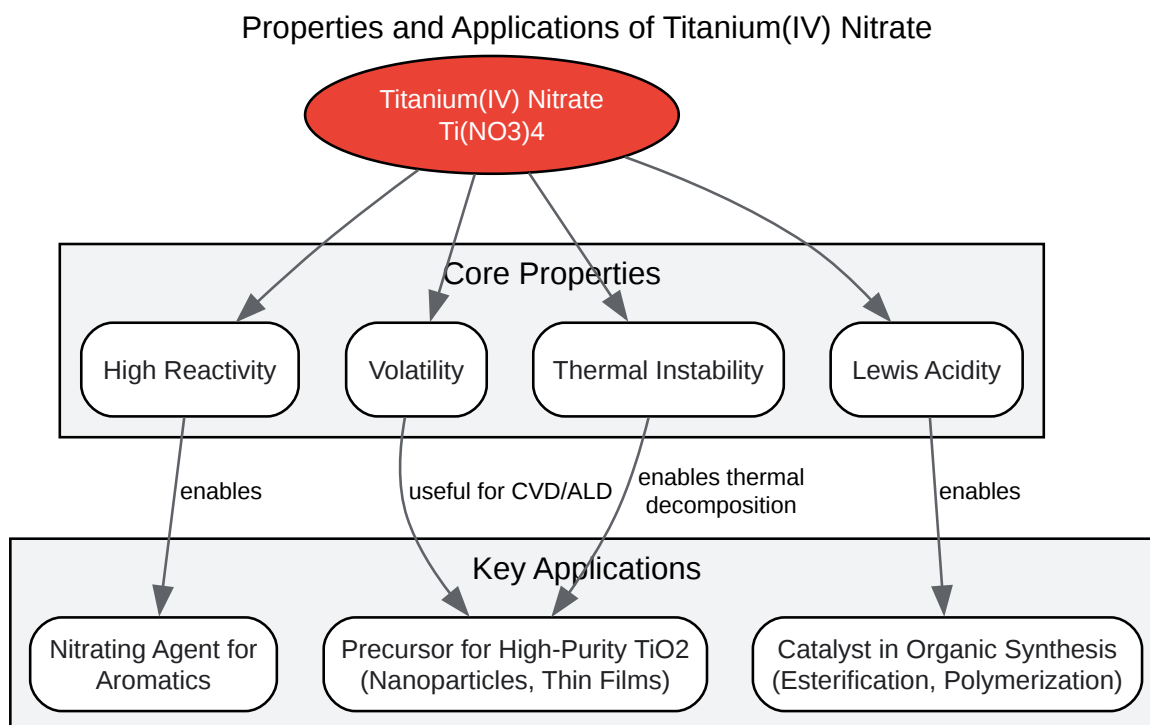
The following diagrams illustrate the synthesis workflow and the logical relationship between the properties and applications of **titanium(IV) nitrate**.

Synthesis Workflow for Anhydrous Titanium(IV) Nitrate



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Caption: Workflow for the synthesis of anhydrous **titanium(IV) nitrate**.



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Caption: Relationship between properties and applications of $\text{Ti}(\text{NO}_3)_4$.

Applications in Research and Development

Titanium(IV) nitrate is a versatile reagent with several applications relevant to chemical research and development.

- **Catalysis:** The Lewis acidic nature of the titanium center makes $\text{Ti}(\text{NO}_3)_4$ an effective catalyst for various organic transformations. It has been documented to catalyze esterification and polymerization reactions.[3][4] Its use can be advantageous in situations where traditional acid catalysts might cause unwanted side reactions.
- **Nitrating Agent:** Anhydrous **titanium(IV) nitrate** is a powerful nitrating agent for aromatic compounds, capable of effecting nitration under relatively mild conditions in nonpolar solvents like carbon tetrachloride.[2] This offers an alternative to classical mixed-acid ($\text{H}_2\text{SO}_4/\text{HNO}_3$) nitrations.

- **Materials Science Precursor:** As a volatile and highly pure source of titanium, $\text{Ti}(\text{NO}_3)_4$ is a valuable precursor in materials science.[3][4] It can be used in chemical vapor deposition (CVD) or atomic layer deposition (ALD) processes to create thin films of titanium dioxide. Its thermal decomposition is a key method for producing high-purity TiO_2 nanoparticles, which have applications in photocatalysis, sensors, and as components in advanced ceramics.[2][3]
- **Relevance to Drug Development:** While not used directly as a pharmaceutical agent, the catalytic properties of titanium compounds are relevant to drug synthesis.[5] Esterification, a reaction catalyzed by titanium compounds, is a common strategy in medicinal chemistry to create prodrugs, which can improve the bioavailability of a polar drug molecule.[5] Furthermore, the general use of titanium-based equipment in pharmaceutical manufacturing underscores the biocompatibility and chemical resistance of the element, although highly reactive compounds like **titanium(IV) nitrate** are not used for this purpose.[6]

Safety and Handling

Titanium(IV) nitrate is a hazardous substance and must be handled with appropriate safety precautions.

- **Hazards:** It is a strong oxidizer and may intensify fires. It causes severe skin burns and eye damage. It is also highly hygroscopic and reacts with moisture in the air.
- **Handling:** Always handle in a well-ventilated area, preferably within a glovebox or fume hood, under an inert atmosphere. Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from combustible materials and sources of moisture.
- **First Aid:**
 - **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Seek immediate medical attention.
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.

- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.

Conclusion

Titanium(IV) nitrate is a highly reactive and versatile compound with significant potential for researchers in chemistry and materials science. Its utility as a nitrating agent, a Lewis acid catalyst, and a high-purity precursor for titanium dioxide makes it a valuable tool in advanced synthesis. While its direct application in drug development is limited, its role in enabling key organic transformations is of indirect importance. A thorough understanding of its properties and strict adherence to safety protocols are essential for its successful and safe application in a laboratory setting.

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- To cite this document: BenchChem. [Titanium(IV) Nitrate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173588#titanium-iv-nitrate-cas-number-and-identifiers]

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